

A Technical Guide to the Physicochemical Properties of Perfluorodecyl Bromide

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Compound of Interest

Compound Name: Perfluorodecyl bromide

Cat. No.: B1679594

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This technical guide provides an in-depth overview of the density and refractive index of **perfluorodecyl bromide** (1-bromo-1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,10-heneicosafuorodecane). The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize this compound in their work. This document outlines key physical constants, detailed experimental protocols for their determination, and a workflow diagram for clarity.

Core Physicochemical Data

Perfluorodecyl bromide is a dense, fluorinated organic compound. Its key physical properties are summarized below. The data is consistently reported across multiple chemical suppliers.

Data Presentation

Property	Value	Temperature (°C)	Units	Reference(s)
Density	1.862	25	g/mL	[1]
1.862	-	g/cm ³	[2]	
1.86	25	g/mL	[3]	
Refractive Index	1.294	25	-	[1]
1.29	25	-	[3]	

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of liquid density and refractive index.

Determination of Density

The density of a liquid can be determined using several gravimetric and volumetric techniques. Common methods include direct mass and volume measurement and the pycnometer method.

Method 1: Direct Mass and Volume Measurement

This is a straightforward method for determining density.

- Apparatus: Analytical balance, graduated cylinder or volumetric pipette.
- Procedure:
 - Measure the mass of a clean, dry graduated cylinder or beaker using an analytical balance.
 - Dispense a precise volume of **perfluorodecyl bromide** into the tared container. For higher accuracy, a calibrated pipette is recommended over a graduated cylinder.
 - Record the exact volume of the liquid added.
 - Measure the total mass of the container and the liquid.
 - The mass of the liquid is determined by subtracting the mass of the empty container from the total mass.
 - The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$ ^[4].
- Considerations: Ensure the measuring equipment is calibrated correctly. The temperature of the liquid should be controlled and recorded as density is temperature-dependent.

Method 2: Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, designed for precise density measurements[5].

- Apparatus: Pycnometer, analytical balance, thermometer, and a temperature-controlled water bath.
- Procedure:
 - Clean and dry the pycnometer thoroughly and measure its mass.
 - Fill the pycnometer with distilled water of a known temperature and density. Ensure no air bubbles are trapped.
 - Place the filled pycnometer in a temperature-controlled water bath to reach thermal equilibrium.
 - Measure the mass of the pycnometer filled with water.
 - Empty and dry the pycnometer completely.
 - Fill the pycnometer with **perfluorodecyl bromide**, allow it to reach thermal equilibrium in the water bath, and measure its mass.
 - The volume of the pycnometer is determined from the mass and known density of the water.
 - The density of the **perfluorodecyl bromide** is then calculated from its mass and the determined volume of the pycnometer.

Determination of Refractive Index

The refractive index, a measure of how light propagates through a substance, is a fundamental optical property. It is commonly measured using a refractometer or optical techniques like interferometry.

Method 1: Abbe Refractometer

The Abbe refractometer is a common laboratory instrument for measuring the refractive index of liquids.

- Apparatus: Abbe refractometer, a constant temperature bath, and a light source (often built-in).
- Procedure:
 - Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water.
 - Ensure the prism surfaces are clean.
 - Place a few drops of **perfluorodecyl bromide** onto the measuring prism.
 - Close the illuminating prism and allow the sample to spread evenly, forming a thin film.
 - Circulate water from the constant temperature bath through the prisms to maintain a stable temperature (e.g., 25°C).
 - While looking through the eyepiece, adjust the control knob until the boundary between the light and dark regions is sharp and centered in the crosshairs.
 - Read the refractive index value directly from the instrument's scale.

Method 2: Michelson Interferometer

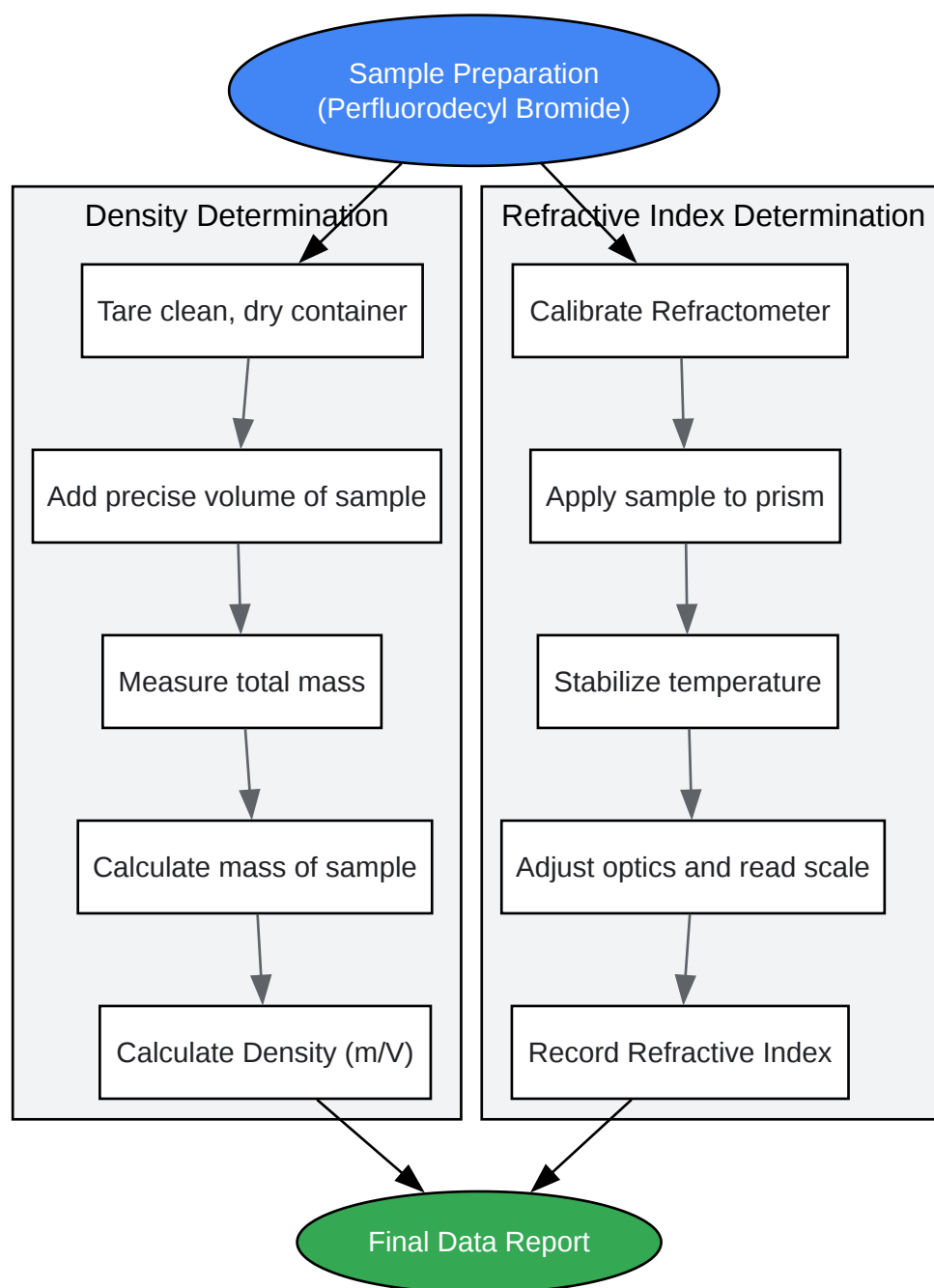
For high-precision measurements, a Michelson interferometer can be employed[6].

- Apparatus: Michelson interferometer, a laser source, a rotation stage, a liquid cell, and a detector.
- Procedure:
 - The liquid sample is placed in a transparent cell with flat, parallel windows. This cell is mounted on a rotation stage within one arm of the interferometer.
 - The interferometer produces a pattern of interference fringes.

- As the cell containing the liquid is rotated, the optical path length of the laser beam through the sample changes, causing the interference fringes to shift.
- By precisely measuring the angle of rotation and counting the number of fringes that pass a reference point, the refractive index of the liquid can be calculated with high accuracy using the relevant optical equations[6].

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the physicochemical properties of a liquid sample like **perfluorodecyl bromide**.



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